

Application Notes and Protocols for STAD 2

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Compound of Interest

Compound Name: STAD 2
Cat. No.: B15542577

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These application notes provide detailed protocols for the dissolution and storage of **STAD 2**, a potent and selective disruptor of the Protein Kinase A (PKA) RII subunit interaction with A-Kinase Anchoring Proteins (AKAPs). Adherence to these guidelines is crucial for maintaining the integrity and activity of the peptide for reproducible experimental outcomes.

Product Information

Property	Value	Reference
Full Name	Stapled AKAP Disruptor 2	[1]
CAS Number	1542100-77-5	
Molecular Weight	2096.68 g/mol	
Biological Activity	Selectively binds to the PKA-RII subunit (Kd = 6.2 nM), disrupting its interaction with AKAPs. It is cell-permeable.	[1]

Solubility

STAD 2 is a lyophilized powder and requires appropriate solvents for reconstitution. The solubility of **STAD 2** in various solvents is summarized below. It is recommended to use freshly opened, anhydrous solvents to avoid degradation of the peptide.

Solvent	Concentration	Notes
50% Acetonitrile/Water	Up to 1 mg/mL	Recommended for initial stock solution preparation.
DMSO	≥ 100 mg/mL (≥ 47.69 mM)	Use of hygroscopic DMSO can impact solubility; use a fresh, high-quality grade.

Dissolution Protocols

Preparation of a 1 mg/mL Stock Solution in 50% Acetonitrile/Water

Materials:

- **STAD 2** lyophilized powder
- High-purity Acetonitrile
- Nuclease-free, sterile water
- Sterile, low-protein binding microcentrifuge tubes

Protocol:

- Allow the vial of lyophilized **STAD 2** to equilibrate to room temperature before opening to prevent condensation.
- Prepare a 50% acetonitrile/water solvent by mixing equal volumes of acetonitrile and sterile water.

- To prepare a 1 mg/mL stock solution, add the appropriate volume of the 50% acetonitrile/water solvent to the vial of **STAD 2**. For example, to a 1 mg vial, add 1 mL of the solvent.
- Gently vortex or pipette the solution to ensure the peptide is fully dissolved. Avoid vigorous shaking to prevent peptide aggregation.
- Visually inspect the solution to ensure there are no particulates. If necessary, the solution can be briefly sonicated in a water bath.

Preparation of a High-Concentration Stock Solution in DMSO

Materials:

- **STAD 2** lyophilized powder
- Anhydrous, high-purity DMSO
- Sterile, low-protein binding microcentrifuge tubes with secure caps

Protocol:

- Equilibrate the **STAD 2** vial to room temperature.
- Add the desired volume of anhydrous DMSO to the vial. For example, to prepare a 10 mM stock solution from 1 mg of **STAD 2** (MW: 2096.68), add 47.69 μ L of DMSO.
- Cap the vial tightly and gently vortex until the powder is completely dissolved.
- Due to the hygroscopic nature of DMSO, it is critical to work quickly and minimize the exposure of the solvent and solution to air.

Storage and Stability

Proper storage of **STAD 2** is essential to maintain its biological activity. Recommendations for both the lyophilized powder and stock solutions are provided below.

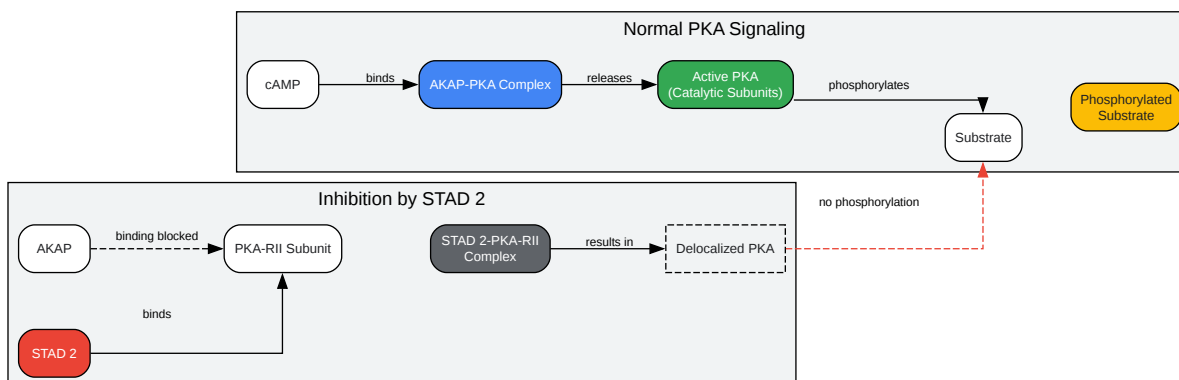
Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 1 year	Store in a desiccated environment.
-80°C	Up to 2 years	Recommended for long-term storage.	
Stock Solution in 50% Acetonitrile/Water	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions.	
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot into small, single-use volumes.
-80°C	Up to 6 months	Ensure vials are tightly sealed to prevent moisture absorption.	

Important Considerations:

- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles as this can lead to peptide degradation. It is highly recommended to aliquot the stock solution into single-use volumes before freezing.
- **Light Sensitivity:** Protect the peptide, both in solid form and in solution, from direct light.

Signaling Pathway and Mechanism of Action

STAD 2 acts as a competitive inhibitor of the interaction between the regulatory (RII) subunits of PKA and AKAPs. This disruption leads to the delocalization of PKA from its specific subcellular compartments, thereby preventing the phosphorylation of downstream targets in response to cAMP signaling.

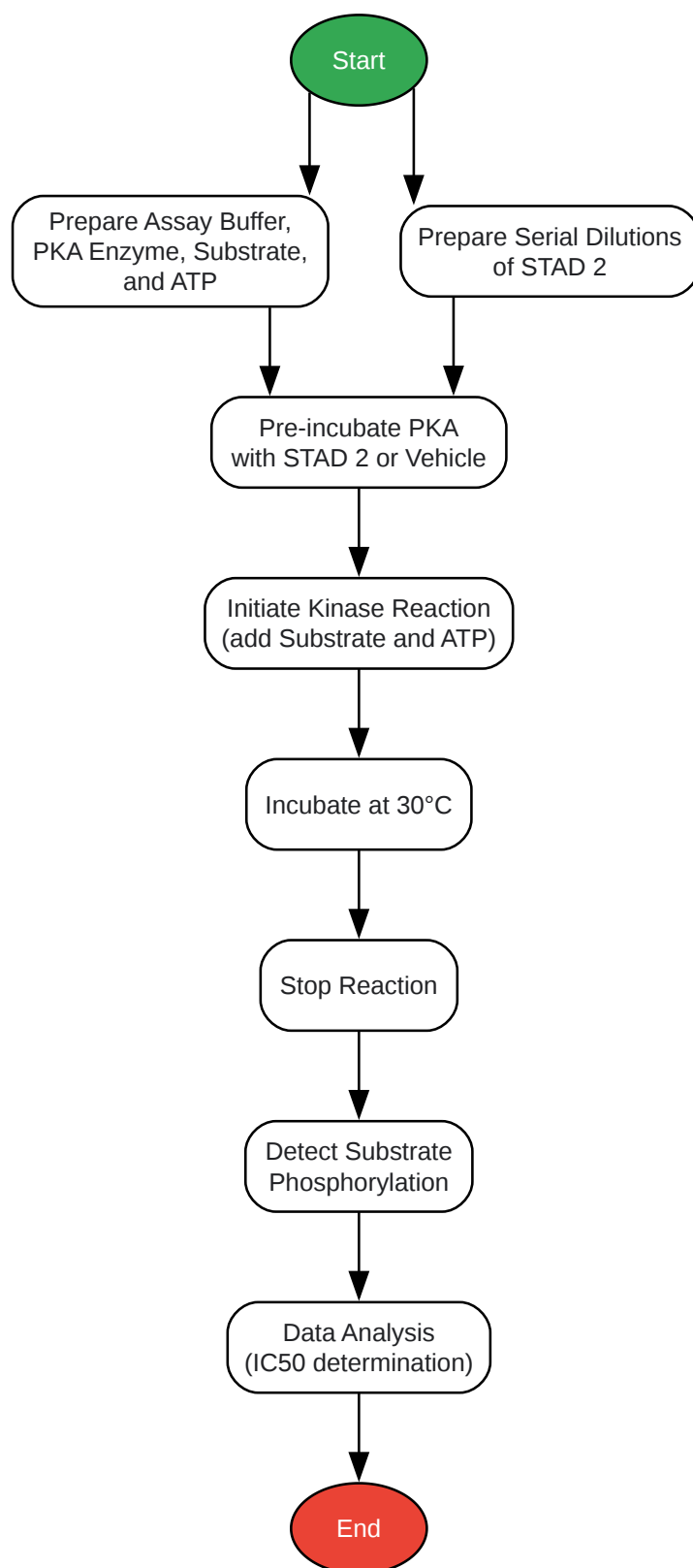


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Mechanism of **STAD 2** Action.

Experimental Workflow: PKA Activity Assay

The following is a generalized workflow for assessing the inhibitory effect of **STAD 2** on PKA activity.



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Workflow for PKA Inhibition Assay.

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References

- 1. The Stapled AKAP Disruptor Peptide STAD-2 Displays Antimalarial Activity through a PKA-Independent Mechanism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for STAD 2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542577/docs#application-notes-and-protocols-for-stad-2>]

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